

# A Comprehensive Technical Review of Qingdainone's Chemical Properties

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Qingdainone**, a natural product derived from the traditional Chinese medicine Qingdai (Indigo Naturalis), has garnered significant interest within the scientific community for its potential therapeutic applications, notably in the fields of oncology and immunology. This in-depth technical guide provides a comprehensive review of the chemical properties of **Qingdainone**, offering a centralized resource for researchers, scientists, and drug development professionals. This document details its structural and physicochemical characteristics, outlines relevant experimental protocols, and visualizes its engagement with key signaling pathways.

#### **Chemical and Physical Properties**

**Qingdainone**, a purple powder in its solid form, is an alkaloid with the IUPAC name (6E)-6-(3-oxo-1H-indol-2-ylidene)indolo[2,1-b]quinazolin-12-one.[1] Its chemical structure consists of a rigid, planar system of fused heterocyclic rings. The compound is soluble in organic solvents such as dimethyl sulfoxide (DMSO), chloroform, and pyridine, and exhibits low solubility in water.[1][2][3][4][5] For optimal stability, **Qingdainone** should be stored at -20°C and protected from light.[2][3][4]

A summary of the key chemical and physical properties of **Qingdainone** is presented in the table below for easy reference and comparison.



Property	Value	Source(s)
Molecular Formula	C23H13N3O2	[1][2][3][4][5][6][7][8]
Molecular Weight	363.37 g/mol	[2][3][4][7]
CAS Number	97457-31-3	[1][2][3][4][7]
Appearance	Purple powder / Solid	[1][4]
Solubility	Soluble in DMSO, Chloroform, Pyridine	[1][2][3][4][5]
Boiling Point	568.1°C at 760 mmHg	[4]
Density	1.47 g/cm <sup>3</sup>	[4]
Flash Point	297.4°C	[4]
LogP	3.274 - 3.7	[4][6]
Hydrogen Bond Donor Count	1	[4]
Hydrogen Bond Acceptor Count	4	[4]
Rotatable Bond Count	0	[4]
Complexity	785	[4]

### **Experimental Protocols**

This section outlines the general methodologies for determining the key chemical properties of organic compounds like **Qingdainone**. While specific experimental details for **Qingdainone** are not always available in the public domain, these standard protocols provide a framework for its characterization.

## **Solubility Determination (Shake-Flask Method)**

The shake-flask method is a common technique to determine the equilibrium solubility of a compound.

#### Foundational & Exploratory

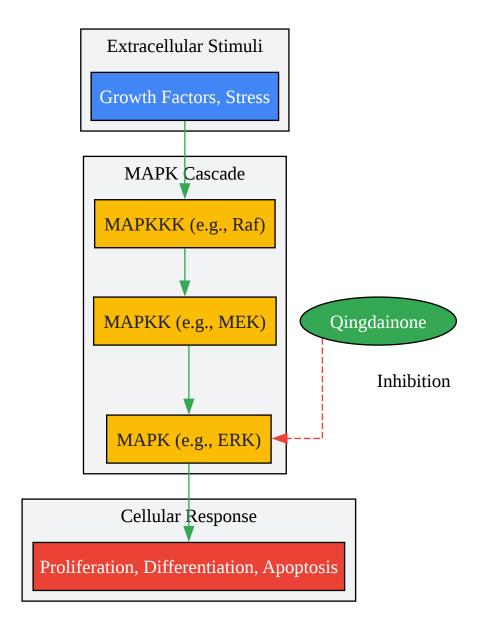




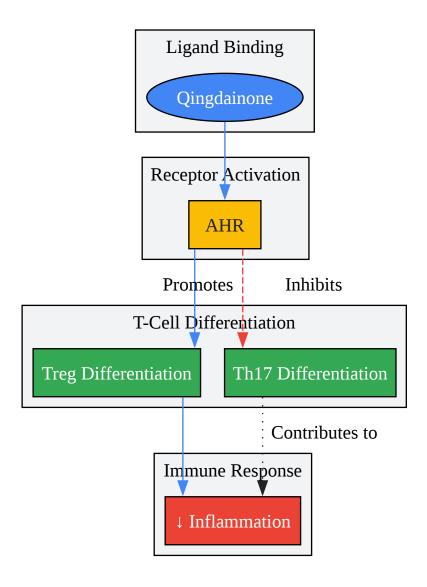
- Preparation of Saturated Solution: An excess amount of Qingdainone is added to a known volume of a selected solvent (e.g., DMSO, water) in a sealed, temperature-controlled container.
- Equilibration: The container is agitated at a constant temperature for an extended period (typically 24-72 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.
- Phase Separation: The undissolved solid is separated from the saturated solution by centrifugation, followed by filtration through a chemically inert filter (e.g., PTFE syringe filter).
- Quantification: The concentration of Qingdainone in the clear filtrate is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC). A calibration curve with standard solutions of known concentrations is used for accurate quantification.
- Data Reporting: Solubility is reported in units of mass per volume (e.g., mg/mL) or molarity (mol/L) at the specified temperature.



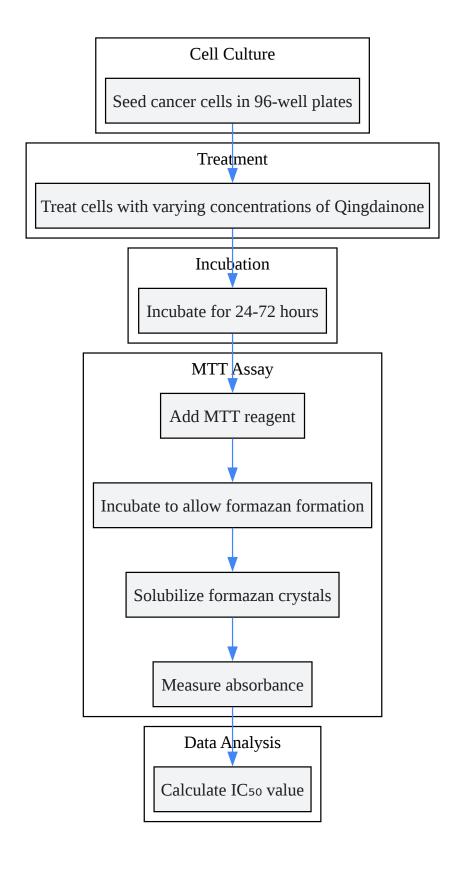




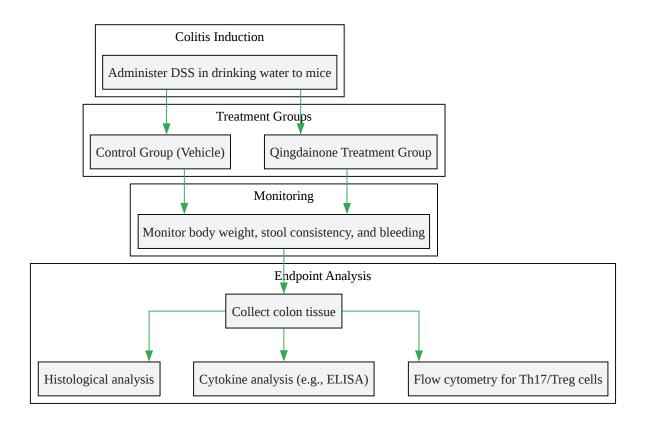












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